Application Note: Terbinafine In Vitro Susceptibility Testing via Broth Microdilution

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Compound of Interest	
Compound Name:	*Terbinafine*
CAS No.:	*91161-71-6*
Cat. No.:	*B000446*

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Introduction: The Imperative for Standardized Terbinafine Susceptibility Testing

Terbinafine, a synthetic allylamine antifungal agent, represents a cornerstone in the treatment of dermatophytoses, particularly onychomycosis and tinea infections.[1][2] Its efficacy stems from a highly specific mechanism of action: the inhibition of squalene epoxidase.[3][4] This enzyme is a critical component of the fungal ergosterol biosynthesis pathway. By blocking this step, **terbinafine** leads to a deficiency in ergosterol, a vital component for fungal cell membrane integrity, and a simultaneous toxic accumulation of intracellular squalene, resulting in fungal cell death.[3][4][5] This fungicidal action is distinct from the primarily fungistatic mechanism of azole antifungals.

While historically potent, the emergence of **terbinafine**-resistant dermatophyte strains, particularly Trichophyton indotineae, has created a significant public health challenge, leading to widespread treatment failures.[1] This evolving landscape underscores the critical need for reliable and standardized in vitro susceptibility testing methods to guide clinical decision-making, monitor resistance trends, and support the development of new therapeutic strategies. The broth microdilution (BMD) method, as standardized by bodies like the Clinical and

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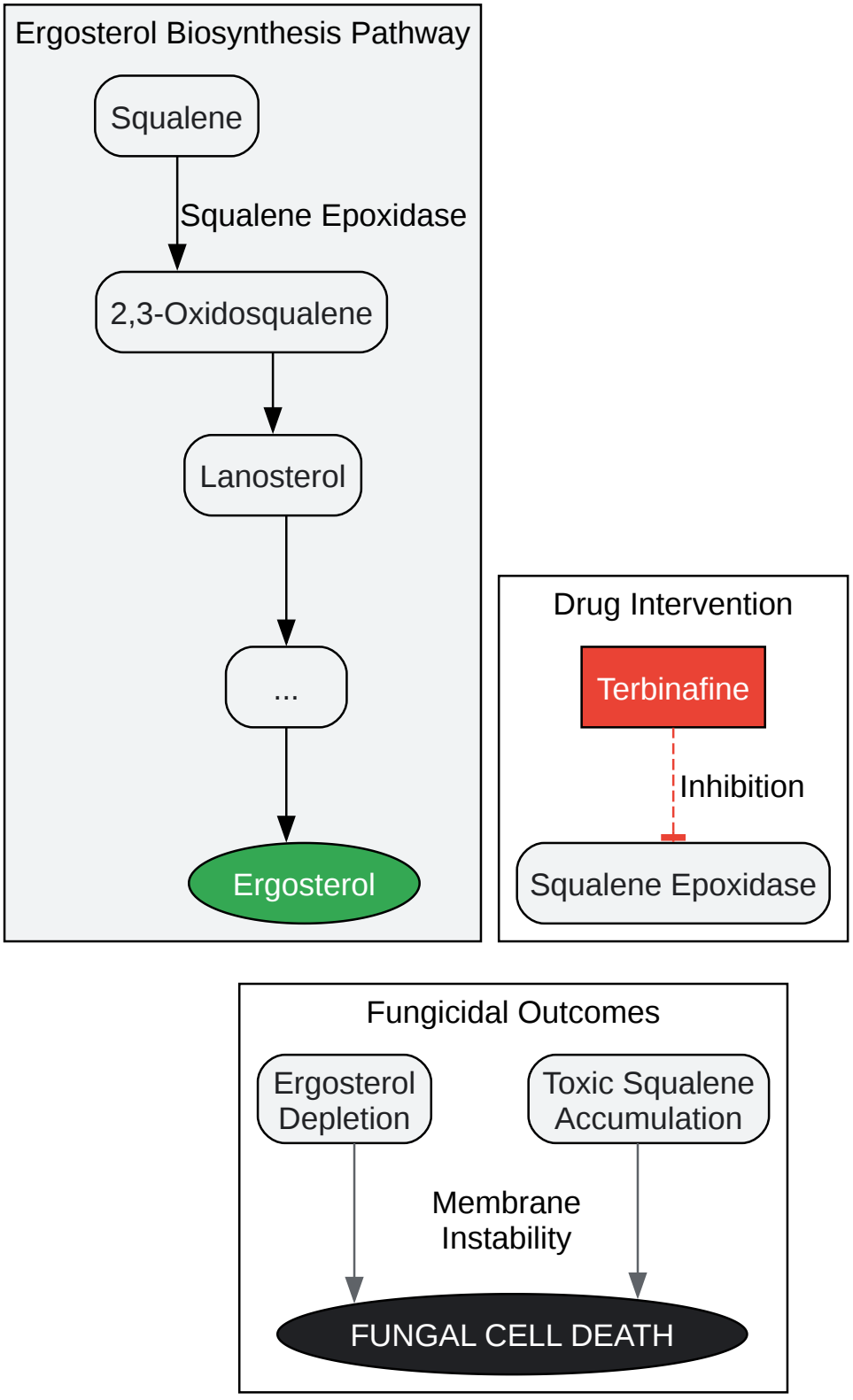
Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), provides a quantitative and reproducible framework for determining the Minimum Inhibitory Concentration (MIC) of **terbinafine** against pathogenic fungi.[6][7][8][9][10][11]

This document provides a detailed protocol for performing **terbinafine** susceptibility testing using the broth microdilution method, grounded in CLSI M38 guidelines for filamentous fungi, and incorporates field-proven insights for robust and reliable results.[7][12][13]

Terbinafine's Mechanism of Action

The selective toxicity of **terbinafine** is a function of its targeted inhibition of fungal squalene epoxidase. This disruption leads to a dual antifungal effect: depletion of ergosterol compromises the cell membrane, while the buildup of squalene is directly cytotoxic.

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Figure 1: Mechanism of Action of **Terbinafine**. **Terbinafine** non-competitively inhibits squalene epoxidase, leading to cytotoxic squalene accumulation and growth-inhibiting ergosterol depletion, culminating in fungal cell death.

Principle of Broth Microdilution

The broth microdilution assay is the reference method for quantitative in vitro antifungal susceptibility testing. The core principle involves challenging a standardized fungal inoculum with serially diluted concentrations of an antifungal agent in a liquid growth medium.[14] Following a specified incubation period, the plates are examined for visible growth. The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the drug that prevents a predetermined level of fungal growth.[15] For the fungicidal agent **terbinafine**, the MIC is determined as the lowest concentration that causes 100% growth inhibition (complete absence of visible growth) compared to the drug-free growth control.[12]

Materials and Reagents

Successful and reproducible susceptibility testing is contingent on the quality of materials and reagents.

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Item	Specifications & Rationale
Terbinafine HCl Powder	Analytical grade, obtained from a reputable supplier (e.g., USP reference standard).[16] Purity is paramount for accurate MIC determination.
Solvent	Dimethyl sulfoxide (DMSO), sterile, ACS grade. Terbinafine is hydrophobic; DMSO is the recommended solvent for stock solution preparation.[17][18]
Culture Medium	RPMI-1640 medium with L-glutamine, without sodium bicarbonate. Buffered to pH 7.0 with 0.165 M MOPS acid.[6][12] This standard medium provides consistent pH and nutrient conditions, minimizing inter-laboratory variability.
Microtiter Plates	Sterile, 96-well, flat-bottom polystyrene plates.[12] Flat bottoms are essential for accurate visual or spectrophotometric reading of the wells.
Fungal Strains	Test isolates (e.g., Trichophyton rubrum) and Quality Control (QC) strains (e.g., Candida parapsilosis ATCC 22019, Candida krusei ATCC 6258).[17] QC strains are non-negotiable for validating assay performance.
Consumables	Sterile conical tubes (15 mL, 50 mL), micropipette tips, reagent reservoirs, microcentrifuge tubes.
Equipment	Biosafety cabinet (Class II), incubator (28-35°C), vortex mixer, spectrophotometer, inverted microscope, multichannel pipettor.

Detailed Experimental Protocol

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This protocol is harmonized with the principles outlined in the CLSI M38 document for filamentous fungi.[7][13]

Workflow Overview

Figure 2: Broth Microdilution Experimental Workflow. A systematic flowchart detailing the key stages from fungal culture preparation to the final determination of the Minimum Inhibitory Concentration (MIC).

Step 1: Preparation of **Terbinafine** Stock Solution

Causality: An accurate, fully solubilized stock solution is the foundation of the entire dilution series. Errors at this stage will invalidate all subsequent results.

- Weighing: Accurately weigh an appropriate amount of **terbinafine** HCl powder using a calibrated analytical balance.
- Solubilization: Dissolve the powder in 100% sterile DMSO to create a high-concentration stock solution (e.g., 1600 µg/mL or 100x the highest final concentration). Ensure complete dissolution by vortexing.
- Storage: Dispense into small aliquots in sterile cryovials and store at -70°C.[18] Avoid repeated freeze-thaw cycles.

Step 2: Inoculum Preparation (Example for Dermatophytes)

Causality: The final inoculum density is a critical variable. An inoculum that is too high can overwhelm the drug, leading to falsely elevated MICs, while one that is too low may result in insufficient growth for a reliable reading.[19][20]

- Culture: Grow the dermatophyte isolate on a suitable agar medium (e.g., Sabouraud Dextrose Agar) at 28-30°C for 7-10 days, or until sufficient sporulation is observed.
- Harvesting: Gently flood the surface of the agar plate with sterile saline (0.85%) containing 0.05% Tween 80. The Tween helps to wet the hydrophobic conidia.
- Suspension: Gently rub the colony surface with a sterile cotton swab to dislodge the conidia.

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- Filtration: Transfer the resulting suspension to a sterile tube. Allow heavy particles to settle for 5-10 minutes. Carefully transfer the upper supernatant containing the conidia to a new sterile tube.

- Washing: Centrifuge the conidial suspension at a low speed (e.g., 1,200 x g for 5 min), discard the supernatant, and resuspend the pellet in sterile saline.[21] Repeat this wash step twice to remove any residual media components.

- Standardization: Adjust the final conidial suspension concentration to approximately 1-5 x 10^6 CFU/mL using a hemocytometer or by adjusting the optical density (OD) with a spectrophotometer.

- Working Inoculum: Prepare the final working inoculum by diluting the standardized suspension in the RPMI-1640 test medium to achieve a final concentration of 1-3 x 10^4 CFU/mL. This is a 2x concentration, which will be diluted 1:1 upon inoculation.

Step 3: Assay Plate Preparation and Inoculation

- Drug Dilution: Prepare a series of 2x final drug concentrations. First, dilute the 100x stock solution 1:50 in RPMI medium to get a 2x concentration for the first well (e.g., 32 µg/mL for a final of 16 µg/mL).[12]

- Serial Dilution: Add 100 µL of RPMI medium to wells 2 through 12 of the microtiter plate. Pipette 200 µL of the highest 2x drug concentration into well 1.

- Perform a two-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing thoroughly, then transferring 100 µL from well 2 to well 3, and so on, until well 10. Discard 100 µL from well 10. Wells 11 and 12 will serve as controls.

- Controls:

  - Growth Control (Well 11): 100 µL of RPMI medium (no drug).

  - Sterility Control (Well 12): 200 µL of RPMI medium (no drug, no inoculum).

- Inoculation: Add 100 µL of the 2x working inoculum to wells 1 through 11. Do not add inoculum to the sterility control (well 12). The final volume in each test well is now 200 µL,

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and the drug concentrations and inoculum density have been diluted to their final 1x concentrations.

Step 4: Incubation and MIC Determination

- Incubation: Seal the plates (e.g., with an adhesive plastic sealer) to prevent evaporation and incubate at 28-35°C.[12] For dermatophytes, an incubation period of 4-7 days is often required.[12][19]
- Reading the MIC: After sufficient growth is observed in the growth control well (well 11), read the MICs. This can be done visually using an inverted mirror or with a microplate reader.
- Endpoint Definition: The MIC for **terbinafine** is the lowest drug concentration showing 100% inhibition of growth (i.e., the first clear well) as compared to the growth control.[12]

Quality Control (QC) and Validation

A protocol is only trustworthy if it is self-validating. QC is a mandatory component of every assay run.

- Sterility Control: The sterility control well must remain clear. Any turbidity indicates contamination of the medium or plate.
- Growth Control: The growth control well must show robust growth. Lack of growth indicates a problem with the inoculum viability or incubation conditions.
- QC Strains: Reference strains with known MIC ranges must be included with each batch of tests. The results for the test isolates are considered valid only if the MIC for the QC strain falls within its accepted range.

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QC Strain	Antifungal	Expected MIC Range (µg/mL)	Rationale
Candida parapsilosis ATCC 22019	Terbinafine	0.03 - 0.25	Commonly used QC strain for various antifungals. While CLSI does not have official published ranges for terbinafine, these are typical ranges seen in literature.[17][22]
Candida krusei ATCC 6258	Terbinafine	0.25 - 2.0	Provides another data point for assay consistency.[17]

Note: Laboratories should establish their own internal QC ranges based on at least 20 independent measurements as per CLSI guidelines.

Interpretation and Reporting

The final result of the assay is the MIC value.

- Reporting: The result should be reported as the MIC in µg/mL (e.g., "**Terbinafine** MIC = 0.06 µg/mL").
- Clinical Interpretation: The MIC value itself is a laboratory measurement. Its clinical significance is determined by comparing it to established clinical breakpoints (CBPs) or epidemiological cutoff values (ECVs).[14][23]
    - Clinical Breakpoints (CBPs): CBPs are concentrations that define an isolate as Susceptible (S), Intermediate (I), or Resistant (R). As of early 2026, formal CBPs for **terbinafine** against dermatophytes are still under active development and discussion by bodies like EUCAST.[8][24][25]

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- Epidemiological Cutoff Values (ECVs): ECVs separate wild-type (WT) fungal populations from those with potential resistance mechanisms. An MIC above the ECV suggests a non-WT phenotype that may be less responsive to therapy.

Researchers should consult the latest documents from CLSI and EUCAST for the most current interpretive criteria.[7][24][26]

Troubleshooting Common Issues

Problem	Potential Cause(s)	Corrective Action(s)
No growth in control well	Inoculum viability lost; improper incubation temperature; incorrect medium preparation.	Verify incubator temperature. Use fresh cultures for inoculum preparation. Check medium pH and composition.
Growth in sterility well	Contamination of medium, plates, or aseptic technique.	Use fresh, sterile reagents. Review and reinforce aseptic technique during plate preparation.
"Skipped" wells (growth at higher concentration than a clear well)	Pipetting error; improper mixing; drug precipitation.	Ensure proper mixing during serial dilution. Visually inspect stock solution for any precipitation.
MIC for QC strain is out of range	Inoculum density incorrect; drug degradation; pipetting error; incubation time/temp incorrect.	Invalidate the run. Re-check all steps of the protocol, especially inoculum standardization and drug dilution. Use a fresh aliquot of terbinafine.
Trailing growth (reduced but not absent growth over several wells)	Less common with terbinafine but can occur.	Re-read after further incubation if growth is faint. Ensure the endpoint is read strictly as 100% inhibition.

References

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- Evaluation of Broth Microdilution Antifungal Susceptibility Testing Conditions for Trichophyton rubrum - PMC - NIH. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- Microdilution procedure for antifungal susceptibility testing of Paracoccidioides brasiliensis to amphotericin b and itraconazole - SciELO. (n.d.). SciELO. Retrieved January 3, 2026, from [Link]
- **Terbinafine**, clotrimazole, and nystatin MIC ranges for control strains... - ResearchGate. (n.d.). ResearchGate. Retrieved January 3, 2026, from [Link]
- Microbiology guide to interpreting minimum inhibitory concentration (MIC) - Idexx. (n.d.). Idexx. Retrieved January 3, 2026, from [Link]
- Antifungal Susceptibility Testing: Current Approaches - PMC - PubMed Central. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- Evaluation of Gradient Concentration Strips for Detection of **Terbinafine** Resistance in Trichophyton spp. | Antimicrobial Agents and Chemotherapy - ASM Journals. (2023). ASM Journals. Retrieved January 3, 2026, from [Link]
- Analytical methods for determination of **terbinafine** hydrochloride in pharmaceuticals and biological materials - NIH. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- **Terbinafine** Hydrochloride - USP-NF. (n.d.). USP-NF. Retrieved January 3, 2026, from [Link]
- Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds - NIH. (2018). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- Development of an agar-based screening method for **terbinafine**, itraconazole, and amorolfine susceptibility testing of Trichophyton spp - PMC - NIH. (2023). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- **Terbinafine** - StatPearls - NCBI Bookshelf - NIH. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Clinical breakpoint table - EUCAST. (n.d.). EUCAST. Retrieved January 3, 2026, from [Link]
- M38M51S | Performance Standards for Antifungal Susceptibility Testing of Filamentous Fungi - CLSI. (2022). CLSI. Retrieved January 3, 2026, from [Link]
- In Vitro Activities of **Terbinafine** against Cutaneous Isolates of Candida albicans and Other Pathogenic Yeasts - NIH. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- What is the mechanism of **Terbinafine**? - Patsnap Synapse. (2024). Patsnap. Retrieved January 3, 2026, from [Link]
- Antifungal sensitivity testing using broth microdilution method for itraconazole, griseofulvin and **terbinafine** - ResearchGate. (n.d.). ResearchGate. Retrieved January 3, 2026, from [Link]
- Preparation, Characterisation, and Topical Delivery of **Terbinafine** - PMC - NIH. (2019). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- Fungi (AFST) - EUCAST. (n.d.). EUCAST. Retrieved January 3, 2026, from [Link]
- In vitro Evaluation of Antifungal Activity of **Terbinafine** Nano Form against Yeast Organism Isolated in Thumby Labs Ajman - Journal of Pure and Applied Microbiology. (2024). Journal of Pure and Applied Microbiology. Retrieved January 3, 2026, from [Link]
- In vitro activity of **terbinafine**. (n.d.). Journal of Medical and Veterinary Mycology. Retrieved January 3, 2026, from [Link]
- Methodology and Instructions - EUCAST. (n.d.). EUCAST. Retrieved January 3, 2026, from [Link]
- Clinical and Laboratory Standards Institute|www.clsi.org P - Regulations.gov. (2024). Regulations.gov. Retrieved January 3, 2026, from [Link]
- Collaborative Evaluation of Optimal Antifungal Susceptibility Testing Conditions for Dermatophytes | Journal of Clinical Microbiology. (n.d.). ASM Journals. Retrieved January 3, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- **Terbinafine**: mode of action and properties of the squalene epoxidase inhibition - PubMed. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- Comparing Etest and Broth Microdilution for Antifungal Susceptibility Testing of the Most-Relevant Pathogenic Molds - ASM Journals. (2015). ASM Journals. Retrieved January 3, 2026, from [Link]
- In Vitro Activities of **Terbinafine** against Cutaneous Isolates of Candida albicans and Other Pathogenic Yeasts | Antimicrobial Agents and Chemotherapy - ASM Journals. (n.d.). ASM Journals. Retrieved January 3, 2026, from [Link]
- A Practical Guide to Antifungal Susceptibility Testing - PMC - PubMed Central - NIH. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- **Terbinafine** - Wikipedia. (n.d.). Wikipedia. Retrieved January 3, 2026, from [Link]
- (PDF) EUCAST breakpoints for antifungals - ResearchGate. (2025). ResearchGate. Retrieved January 3, 2026, from [Link]
- CN102898314B - Preparation method of **terbinafine** hydrochloride - Google Patents. (n.d.). Google Patents.
- CLSI Antifungical Susceptibility Test Updated | PDF | Microbiology - Scribd. (n.d.). Scribd. Retrieved January 3, 2026, from [Link]
- EUCAST breakpoints for antifungals. (n.d.). EUCAST. Retrieved January 3, 2026, from [Link]
- **Terbinafine** (Lamisil): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD. (2024). WebMD. Retrieved January 3, 2026, from [Link]
- In Vitro Activities of **Terbinafine** against Aspergillus Species in Comparison with Those of Itraconazole and Amphotericin B - NIH. (n.d.). National Institutes of Health. Retrieved January 3, 2026, from [Link]
- Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds - JoVE. (2017). JoVE. Retrieved January 3, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Analytical Method Development and Validation of **Terbinafine** Hydrochloride and Ketoconazole in Bulk and Dosage Form. - ResearchGate. (n.d.). ResearchGate. Retrieved January 3, 2026, from [Link]
- Interpretation of MICs in Antibiotic Susceptibility Testing - Dick White Referrals. (n.d.). Dick White Referrals. Retrieved January 3, 2026, from [Link]
- Reference Method for Broth Dilution Antifungal Susceptibility Testing of Filamentous Fungi; Approved Standard— Second Edition. (2008). CLSI. Retrieved January 3, 2026, from [Link]
- Antifungal Drug Susceptibility Testing of Yeast: A Primer for Beginners - YouTube. (2022). YouTube. Retrieved January 3, 2026, from [Link]

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Sources

- 1. journals.asm.org [journals.asm.org]
- 2. Terbinafine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. What is the mechanism of Terbinafine? [synapse.patsnap.com]
- 4. Terbinafine: mode of action and properties of the squalene epoxidase inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Terbinafine - Wikipedia [en.wikipedia.org]
- 6. Antifungal Susceptibility Testing: Current Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 7. M38M51S | Performance Standards for Antifungal Susceptibility Testing of Filamentous Fungi [clsi.org]
- 8. EUCAST: Fungi (AFST) [eucast.org]
- 9. EUCAST: Methodology and Instructions [eucast.org]
- 10. scribd.com [scribd.com]
- 11. Portico [access.portico.org]

- 12. Evaluation of Broth Microdilution Antifungal Susceptibility Testing Conditions for Trichophyton rubrum - PMC [pmc.ncbi.nlm.nih.gov]
- 13. njccwei.com [njccwei.com]
- 14. dickwhitereferrals.com [dickwhitereferrals.com]
- 15. idexx.com [idexx.com]
- 16. uspnf.com [uspnf.com]
- 17. researchgate.net [researchgate.net]
- 18. Development of an agar-based screening method for terbinafine, itraconazole, and amorolfine susceptibility testing of Trichophyton spp - PMC [pmc.ncbi.nlm.nih.gov]
- 19. journals.asm.org [journals.asm.org]
- 20. A Practical Guide to Antifungal Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 22. In Vitro Activities of Terbinafine against Cutaneous Isolates of Candida albicans and Other Pathogenic Yeasts - PMC [pmc.ncbi.nlm.nih.gov]
- 23. youtube.com [youtube.com]
- 24. EUCAST: Clinical breakpoint table [eucast.org]
- 25. researchgate.net [researchgate.net]
- 26. downloads.regulations.gov [downloads.regulations.gov]

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